

# "Methyl 4-bromothiophene-2-carboxylate"

## physical and chemical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: Methyl 4-bromothiophene-2-carboxylate

Cat. No.: B1314318

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## An In-depth Technical Guide to Methyl 4-bromothiophene-2-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Methyl 4-bromothiophene-2-carboxylate**, a key intermediate in organic synthesis. The information is curated for researchers, scientists, and professionals in drug development, offering detailed data and experimental protocols.

### Core Properties and Data

**Methyl 4-bromothiophene-2-carboxylate**, with the CAS number 62224-16-2, is a brominated thiophene derivative.[1] Its molecular formula is  $C_6H_5BrO_2S$ , and it has a molecular weight of 221.07 g/mol.[2] The presence of a bromine atom on the thiophene ring makes it a versatile building block for complex molecular synthesis, particularly in metal-catalyzed cross-coupling reactions.[1]

The following tables summarize the key quantitative data for **Methyl 4-bromothiophene-2-carboxylate**.

Identifier	Value	Reference
CAS Number	62224-16-2	[2][3]
Molecular Formula	C <sub>6</sub> H <sub>5</sub> BrO <sub>2</sub> S	[2]
Molecular Weight	221.07 g/mol	[2]
Exact Mass	219.919357 Da	[2]
InChI Key	HPZXLAIWQCQLSAR-UHFFFAOYSA-N	[4]
SMILES String	COC(=O)c1cc(Br)cs1	[4]

Physical Property	Value	Reference
Appearance	Colorless oil or solid	[3][4]
Boiling Point	255 °C	[2][3]
Density	1.662 - 1.7±0.1 g/cm <sup>3</sup>	[2][3]
Flash Point	108 °C	[2][3]
Refractive Index	1.577	[2]
PSA	54.5	[2]
XLogP3	2.5	[2]

<sup>1</sup>H-NMR spectroscopy is a key analytical technique for the characterization of **Methyl 4-bromothiophene-2-carboxylate**.

<sup>1</sup> H-NMR (300 MHz, CDCl <sub>3</sub> )	Chemical Shift (δ)	Multiplicity	Coupling Constant (J)	Integration	Reference
Thiophene-H	7.69 ppm	d	1.5 Hz	1H	[3]
Thiophene-H	7.45 ppm	d	1.5 Hz	1H	[3]
Methyl-H	3.90 ppm	s	-	3H	[3]

## Experimental Protocols

Detailed methodologies for the synthesis of **Methyl 4-bromothiophene-2-carboxylate** are crucial for its application in research and development.

### Procedure 1: Using Thionyl Chloride

- **Reaction Setup:** Dissolve 6.02 g (29.1 mmol) of 4-bromothiophene-2-carboxylic acid in 100 mL of anhydrous methanol under a nitrogen atmosphere and cool the solution to -20 °C.[3]
- **Reagent Addition:** Slowly add 2.55 mL (34.9 mmol) of thionyl chloride dropwise, ensuring the reaction temperature is maintained below -5 °C. The addition should take approximately 8-10 minutes.[3]
- **Reaction Progression:** After the addition is complete, stir the reaction mixture at room temperature for 1 hour, followed by refluxing for 8 hours.[3]
- **Work-up and Purification:** Cool the mixture and concentrate it in vacuum. The resulting crude product can be purified by silica gel column chromatography, eluting with dichloromethane. [3]
- **Final Product:** After vacuum concentration of the pure fractions, **Methyl 4-bromothiophene-2-carboxylate** is obtained as a colorless oil (6.11 g, 95% yield).[3]

### Procedure 2: Using Sulfuric Acid

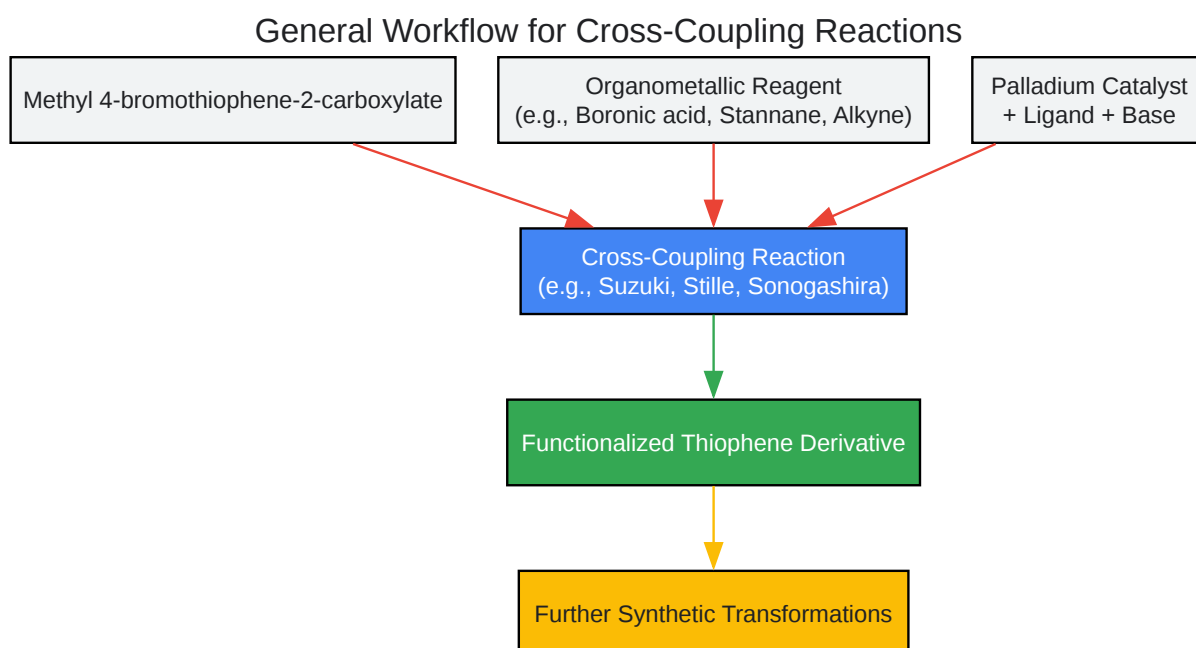
- **Reaction Setup:** Dissolve 5.0 g of 4-bromothiophene-2-carboxylic acid in 25 ml of methanol. [2]

- Catalyst Addition: Add a few drops of concentrated sulfuric acid to the solution.[2]
- Reaction Conditions: Stir the reaction medium at 65° C for 17 hours.[2]
- Work-up: Concentrate the mixture under reduced pressure. Dissolve the resulting oily residue in 200 ml of ethyl acetate.[2]
- Purification: Wash the ethyl acetate solution with water (3 x 100 ml), dry it over sodium sulphate, and concentrate to yield the final product.[2]

## Chemical Reactivity and Applications

The strategic placement of the bromine atom and the methyl ester group provides distinct reactive sites, allowing for selective functionalization.[1] The bromine atom serves as an excellent leaving group in various metal-catalyzed cross-coupling reactions, such as Suzuki, Sonogashira, and Stille couplings.[1] These reactions are fundamental for creating carbon-carbon bonds and assembling more complex organic molecules.[1]

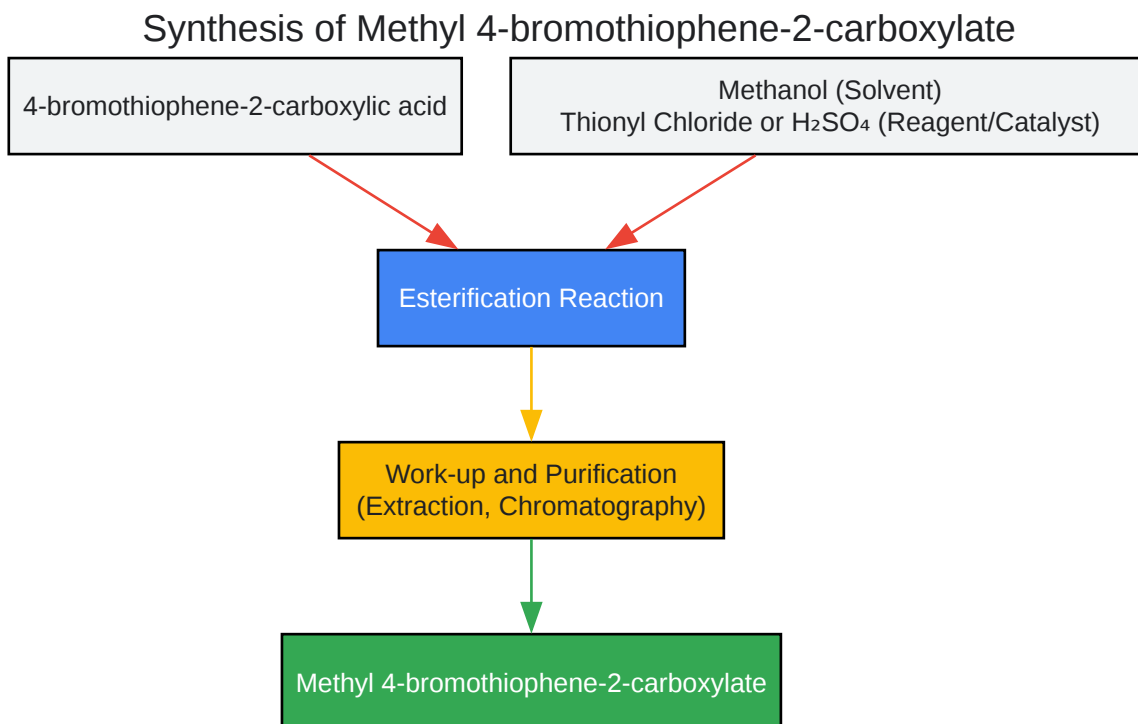
The following diagram illustrates a generalized workflow for the application of **Methyl 4-bromothiophene-2-carboxylate** in cross-coupling reactions.



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Caption: Generalized workflow for cross-coupling reactions.

The following diagram illustrates the synthetic pathway from the starting material to the final product as described in the experimental protocol.



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Caption: Synthesis of **Methyl 4-bromothiophene-2-carboxylate**.

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### Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)